

Proper Disposal of Iodomethane-d3: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Iodomethane-d3

Cat. No.: B117434

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Essential Safety and Logistical Information for the Disposal of Iodomethane-d3

Iodomethane-d3 (CD3I), a deuterated form of iodomethane, is a valuable methylating agent in organic synthesis and is utilized in various analytical techniques.^{[1][2]} While its use is widespread in research and development, its hazardous nature necessitates strict adherence to proper disposal procedures to ensure the safety of laboratory personnel and environmental protection. This guide provides a comprehensive, step-by-step approach to the safe handling and disposal of **Iodomethane-d3**.

Immediate Safety and Handling Precautions

Iodomethane-d3 is a hazardous substance and must be handled with care in a well-ventilated area, preferably within a chemical fume hood. It is toxic if swallowed or inhaled, harmful in contact with skin, causes skin and eye irritation, may cause respiratory irritation, and is a suspected carcinogen. It is also very toxic to aquatic life with long-lasting effects.

Before handling, personnel must be equipped with appropriate Personal Protective Equipment (PPE), including:

- Eye Protection: Chemical splash goggles.^[3]
- Hand Protection: Chemical-impermeable gloves.^[4]
- Body Protection: An appropriate protective suit or lab coat.^[5]

- Respiratory Protection: Required when vapors or aerosols are generated.

Step-by-Step Disposal Procedure

The disposal of **Iodomethane-d3** must comply with all local, regional, and national regulations for hazardous waste.^[6] Do not dispose of this chemical down the drain or in regular trash.^[6]

1. Waste Collection:

- Collect all waste **Iodomethane-d3**, including any contaminated materials, in a designated, properly labeled hazardous waste container.^[7]
- The container must be sturdy, leak-proof, and made of a compatible material.^[8] Use the original container whenever possible.
- Ensure the container is kept tightly closed when not in use and stored in a cool, dry, well-ventilated area away from incompatible substances such as strong bases and oxidizing agents.^{[2][9]}

2. Labeling:

- Clearly label the waste container as "Hazardous Waste" and with the full chemical name: "**Iodomethane-d3**".^[8]
- Indicate the associated hazards (e.g., Toxic, Flammable, Carcinogen).^[6]

3. Spill Management:

- In the event of a spill, evacuate unnecessary personnel from the area.^[3]
- Remove all sources of ignition.^[7]
- Contain the spill using an inert absorbent material such as sand, earth, or vermiculite.^{[3][7]}
- Carefully collect the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.^{[4][7]}
- Ventilate the affected area.^[10]

4. Disposal of Empty Containers:

- Empty **Iodomethane-d3** containers are also considered hazardous waste and must be handled in the same way as the substance itself.[\[6\]](#)
- If local regulations permit, thoroughly rinse the empty container with a suitable solvent (e.g., acetone or ethanol). The first rinseate must be collected and disposed of as hazardous chemical waste.[\[8\]](#)
- After thorough rinsing and air-drying, deface or remove the original label before disposing of the container as solid waste, following institutional guidelines.[\[8\]](#)

5. Arranging for Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company to arrange for pickup and proper disposal of the waste container.[\[11\]](#)[\[12\]](#)

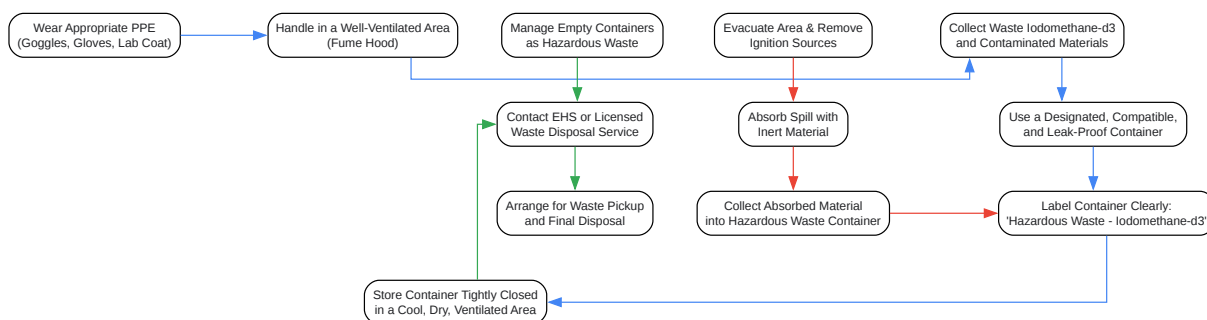
Quantitative Data Summary

The following table summarizes key quantitative data related to the physical and chemical properties of **Iodomethane-d3**.

Property	Value
CAS Number	865-50-9 [2]
Molecular Weight	144.96 g/mol
Boiling Point	42 °C (lit.) [9]
Melting Point	-66.5 °C (lit.) [9]
Density	2.330 g/mL at 25 °C [9]
Vapor Pressure	22.83 psi (at 55 °C) [9]
Storage Temperature	2-8°C

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Iodomethane-d3**.



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Caption: Workflow for the safe disposal of **Iodomethane-d3**.

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